

Stability and storage conditions for cobalt bromide hexahydrate

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Compound of Interest

Compound Name: Cobalt bromide, hexahydrate

Cat. No.: B1515819

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Technical Support Center: Cobalt Bromide Hexahydrate

This technical support center provides essential information for researchers, scientists, and drug development professionals working with cobalt bromide hexahydrate. Below you will find frequently asked questions and troubleshooting guides to ensure the stability and proper handling of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for cobalt bromide hexahydrate?

A1: Cobalt bromide hexahydrate should be stored in a tightly sealed container in a dry, cool, and well-ventilated area, protected from direct light and moisture.^{[1][2][3]} The recommended storage temperature is ambient room temperature.^{[1][2]}

Q2: What is the physical appearance of fresh cobalt bromide hexahydrate?

A2: Cobalt bromide hexahydrate typically appears as red-purple or reddish-violet crystals or powder.^[4] Any significant deviation from this appearance may indicate degradation or contamination.

Q3: Is cobalt bromide hexahydrate sensitive to moisture?

A3: Yes, it is a hygroscopic compound, meaning it readily absorbs moisture from the atmosphere.^{[2][3][4][5]} Exposure to humid air can lead to deliquescence, where the solid dissolves in the absorbed water.

Q4: What happens when cobalt bromide hexahydrate is heated?

A4: Upon heating, cobalt bromide hexahydrate loses its water of crystallization in stages. At 100°C, it transforms into the dihydrate ($\text{CoBr}_2 \cdot 2\text{H}_2\text{O}$), and further heating to 130°C yields the anhydrous form (CoBr_2), which is green.^[4] At even higher temperatures, it can decompose to form cobalt(II,III) oxide and bromine vapor.^[4]

Q5: What are the known incompatibilities of cobalt bromide hexahydrate?

A5: Cobalt bromide hexahydrate is incompatible with strong oxidizing agents and metals.^{[2][3]} Contact with these substances should be avoided to prevent hazardous reactions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Color change from red-purple to a wet, darker appearance or clumping.	Absorption of atmospheric moisture due to improper storage.	Discard the affected reagent as the exact water content is unknown, which can affect stoichiometry. Ensure containers are tightly sealed and consider storing in a desiccator.
The compound appears greenish.	Partial or complete dehydration to the anhydrous form due to exposure to high temperatures.	If the material has not been exposed to contaminants, it may be possible to rehydrate it. However, for quantitative applications, it is best to use a fresh, properly stored sample.
Inconsistent reaction yields or rates when using the compound as a catalyst.	The water of hydration can influence catalytic activity. Variations in the hydration state of the cobalt bromide will affect its effective concentration.	Use a fresh, properly stored batch of cobalt bromide hexahydrate. For highly sensitive reactions, consider using the anhydrous form and adding a controlled amount of water if necessary.
Difficulty dissolving the compound completely in a non-aqueous solvent.	The presence of excess water from deliquescence can affect solubility in some organic solvents.	Use a fresh, dry sample. Ensure your solvent is also anhydrous.

Data Presentation

Physical and Chemical Properties of Cobalt Bromide Hexahydrate

Property	Value
Chemical Formula	$\text{CoBr}_2 \cdot 6\text{H}_2\text{O}$
Molecular Weight	326.74 g/mol [4]
Appearance	Red-purple crystalline solid[4]
Melting Point	47 °C[1]
Density	2.46 g/cm ³ [1][4]
Solubility in Water (20 °C)	113.2 g/100 mL[4]

Thermal Decomposition Stages

Temperature	Event
100 °C	Loses four water molecules to form $\text{CoBr}_2 \cdot 2\text{H}_2\text{O}$ [4]
130 °C	Loses remaining water to form anhydrous CoBr_2 [4]
>130 °C	Decomposition to cobalt(II,III) oxide and bromine vapor[4]

Experimental Protocols

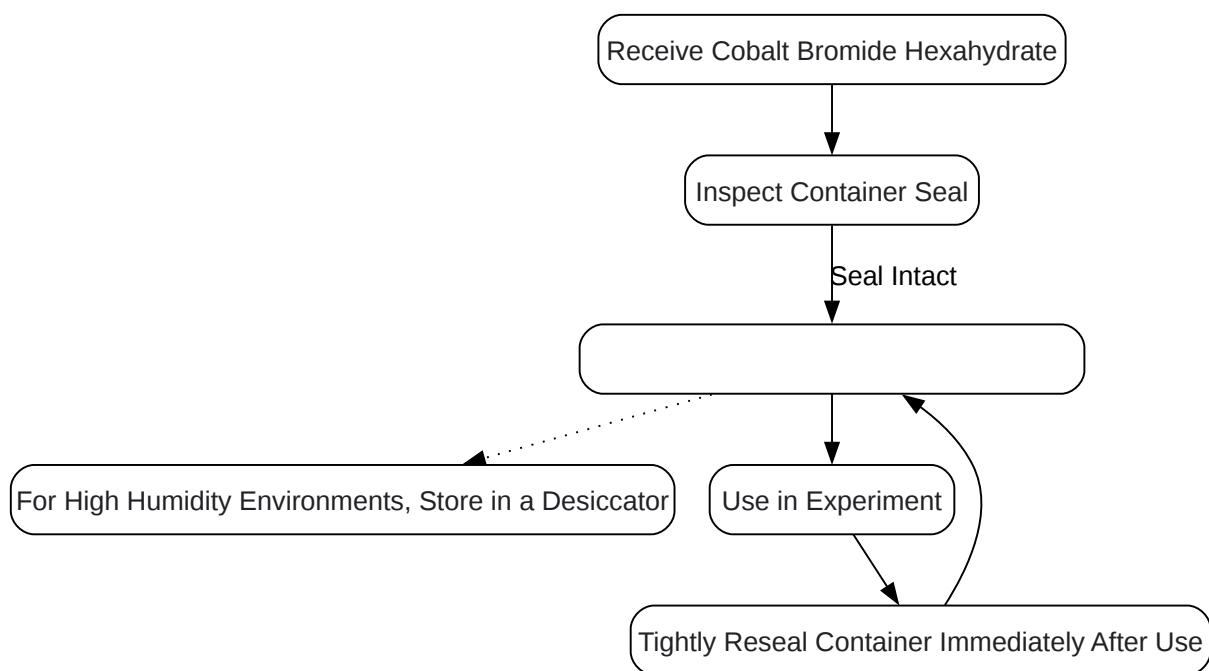
Protocol: Determination of Water Content by Thermogravimetric Analysis (TGA)

This protocol outlines a general procedure for determining the water of hydration in cobalt bromide hexahydrate using TGA, which is a common method for assessing the stability of hydrated salts.

- Instrument Preparation:
 - Ensure the TGA instrument is calibrated according to the manufacturer's specifications.
 - Set up a dry nitrogen purge gas to flow through the furnace.

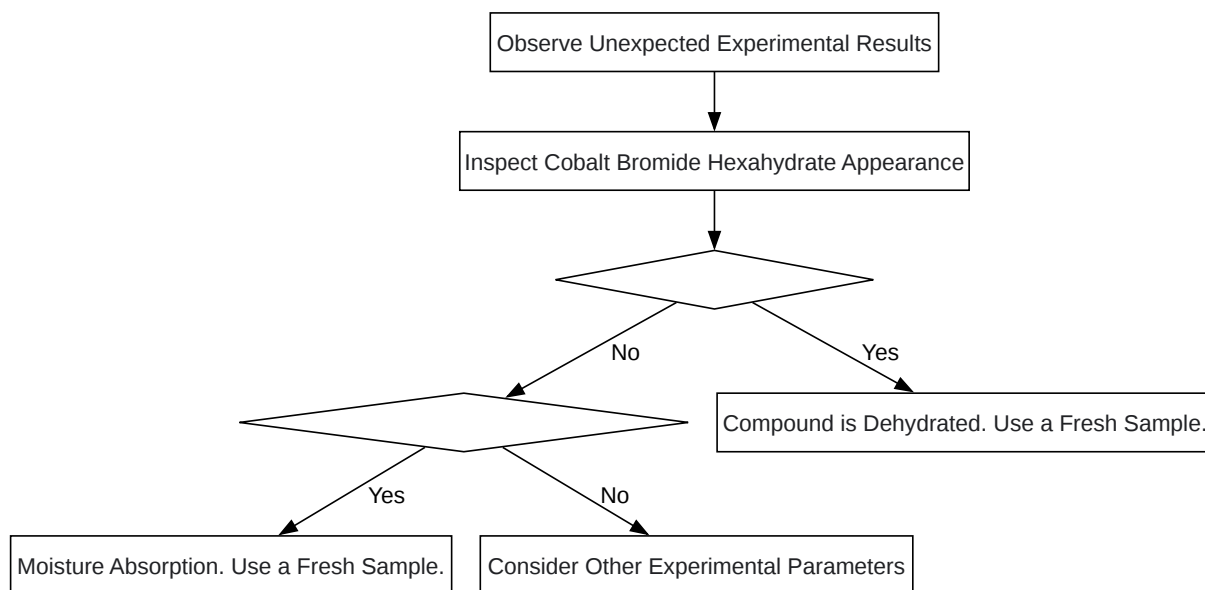
- Sample Preparation:
 - Carefully weigh approximately 5-10 mg of the cobalt bromide hexahydrate sample into a TGA pan.
 - Record the exact weight.
- TGA Analysis:
 - Place the sample pan in the TGA furnace.
 - Heat the sample from ambient temperature (e.g., 25 °C) to 200 °C at a controlled rate (e.g., 10 °C/min).
 - Continuously record the sample weight as a function of temperature.
- Data Analysis:
 - Analyze the resulting TGA curve (weight % vs. temperature).
 - The first major weight loss step, concluding around 100-120 °C, corresponds to the loss of four water molecules.
 - The second weight loss step, concluding around 130-150 °C, corresponds to the loss of the remaining two water molecules.
 - Calculate the percentage weight loss for each step and compare it to the theoretical percentage of water in cobalt bromide hexahydrate to assess its purity and hydration state.

Visualizations



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Caption: Recommended workflow for handling and storing cobalt bromide hexahydrate.



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Caption: A logical diagram for troubleshooting common issues with cobalt bromide hexahydrate.

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